

An In-depth Technical Guide to the Mechanical Properties of Ti₃AlC₂ MAX Phase

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Compound of Interest

Compound Name: Ti₃AlC₂

Cat. No.: B15886947

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For Researchers, Scientists, and Materials Development Professionals

Introduction

Titanium aluminum carbide (**Ti₃AlC₂**) is a prominent member of the MAX phase family of ternary carbides and nitrides, which are gaining significant attention for their unique combination of ceramic and metallic properties. These materials are characterized by a hexagonal crystal structure with alternating layers of M-X (covalent-ionic bonds) and A-group (metallic bonds) atomic layers. This layered structure endows **Ti₃AlC₂** with a remarkable set of mechanical properties, including excellent damage tolerance, good machinability, high stiffness, and good performance at elevated temperatures. This technical guide provides a comprehensive overview of the core mechanical properties of **Ti₃AlC₂**, detailed experimental protocols for their measurement, and an exploration of the underlying deformation and fracture mechanisms.

Core Mechanical Properties of Ti₃AlC₂

The mechanical behavior of **Ti₃AlC₂** is a complex interplay of its elastic and plastic characteristics, resistance to fracture, and performance under various stress states. The following tables summarize the key quantitative mechanical properties of **Ti₃AlC₂**, compiled

from various studies. It is important to note that these properties can vary depending on the synthesis method, purity, and microstructure of the material.

Table 1: Elastic and Hardness Properties of Ti₃AlC₂

Property	Value	Test Method
Young's Modulus (E)	288 - 310 GPa	Three-point bending, Inelastic Neutron Scattering
Shear Modulus (G)	~124 GPa	Inelastic Neutron Scattering
Bulk Modulus (B)	~162 GPa	Ab initio calculations
Vickers Hardness (HV)	3.5 - 4.72 GPa	Vickers Indentation

Table 2: Strength and Fracture Toughness of Ti₃AlC₂

Property	Value	Test Method
Flexural Strength	270 - 700 MPa	Three-point or Four-point Bending
Compressive Strength	560 - 1200 MPa	Uniaxial Compression
Fracture Toughness (K _{IC})	6.18 - 11.5 MPa·m ^{1/2}	Single-Edge V-Notched Beam (SEVNB), Indentation Fracture

Table 3: Thermal and Other Mechanical Properties of Ti₃AlC₂

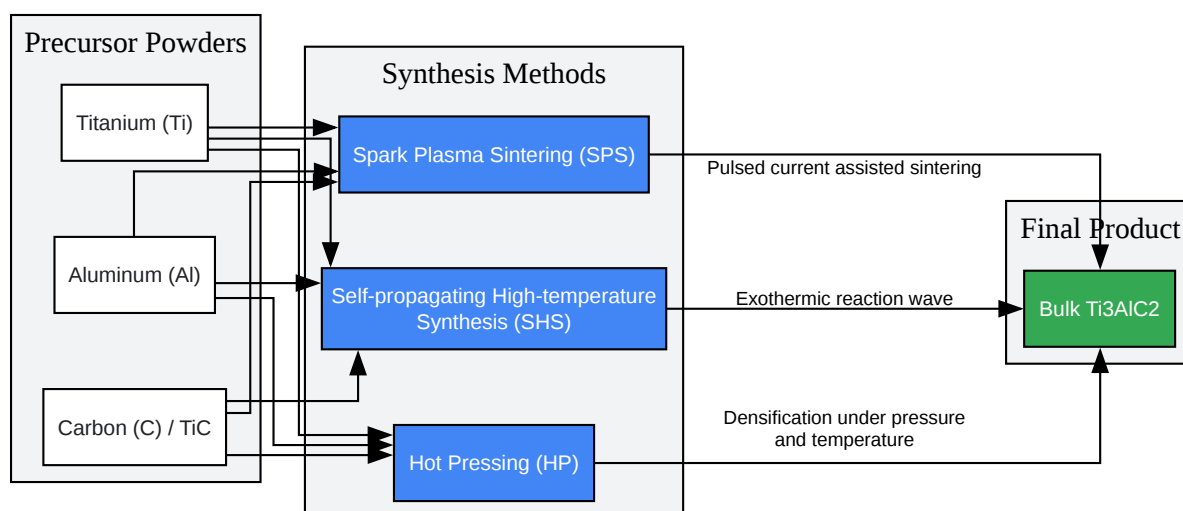
Property	Value/Description	Test Method
Thermal Shock Resistance	Excellent; Retains significant strength after quenching from high temperatures.	Water Quenching
Machinability	Good; Can be machined with conventional tools.	-
Density	~4.2 g/cm ³	-

Experimental Protocols

Accurate and reproducible measurement of mechanical properties is crucial for material characterization and application. This section details the standard experimental protocols for synthesizing **Ti₃AlC₂** and for determining its key mechanical properties.

Synthesis of Ti₃AlC₂

Several methods are employed to synthesize high-purity, dense **Ti₃AlC₂**. The choice of method influences the resulting microstructure and, consequently, the mechanical properties.



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Caption: Overview of common synthesis routes for bulk **Ti₃AlC₂**.

1. Hot Pressing (HP):

- **Precursor Powders:** A stoichiometric mixture of Titanium (Ti), Aluminum (Al), and Titanium Carbide (TiC) powders, or elemental Ti, Al, and Carbon (C) powders. A common molar ratio is 2Ti:2Al:3TiC or 3Ti:1.2Al:2C (excess Al compensates for evaporation).

- **Mixing:** Powders are typically ball-milled for several hours in an inert atmosphere (e.g., Argon) to ensure homogeneity.
- **Sintering:** The mixed powder is loaded into a graphite die and hot-pressed.
 - **Temperature:** 1250°C to 1600°C.
 - **Pressure:** 25 to 50 MPa.
 - **Atmosphere:** Vacuum or inert gas (e.g., Argon).
 - **Holding Time:** 1 to 4 hours.
 - **Heating Rate:** Typically 10-20°C/min.

2. Self-Propagating High-Temperature Synthesis (SHS):

- **Precursor Powders:** Elemental powders of Ti, Al, and C are mixed in a stoichiometric ratio (e.g., 3:1.2:2). Mechanical activation of the powders via ball milling prior to SHS can enhance the reaction.
- **Green Body Formation:** The powder mixture is uniaxially or isostatically pressed into a green compact.
- **Ignition:** The reaction is initiated at one end of the compact using a high-energy source, such as a heated tungsten coil or a laser pulse.
- **Propagation:** A self-sustaining exothermic reaction wave propagates through the compact, converting the reactants into **Ti₃AlC₂**. The process is very rapid.
- **Densification (Optional):** The porous SHS product can be subsequently densified by methods like hot isostatic pressing (HIP).

3. Spark Plasma Sintering (SPS):

- **Precursor Powders:** Similar to hot pressing, elemental or carbide-based powder mixtures are used.

- Sintering: The powder is loaded into a graphite die and subjected to a pulsed direct current under uniaxial pressure.
 - Temperature: 1100°C to 1400°C.
 - Pressure: 30 to 80 MPa.
 - Atmosphere: Vacuum or inert gas.
 - Holding Time: 5 to 20 minutes.
 - Heating Rate: High heating rates (e.g., 100°C/min) are characteristic of SPS.
 - Pulse Parameters: Specific on/off pulse durations are applied, which contribute to rapid heating and densification.

Mechanical Property Testing

1. Vickers Hardness Testing:

- Standard: ASTM C1327 - Standard Test Method for Vickers Indentation Hardness of Advanced Ceramics.
- Procedure:
 - A polished, flat surface of the **Ti₃AlC₂** sample is prepared.
 - A diamond indenter with a square-based pyramid shape is pressed into the surface with a specific load.
 - Load: Typically ranges from 1 to 10 kgf.
 - Dwell Time: The load is held for a standard duration, typically 10-15 seconds.
 - The lengths of the two diagonals of the resulting indentation are measured using an optical microscope.
 - The Vickers hardness (HV) is calculated based on the applied load and the average diagonal length.

2. Flexural Strength Testing:

- Standard: ASTM C1161 - Standard Test Method for Flexural Strength of Advanced Ceramics at Ambient Temperature.
- Procedure:
 - Rectangular bar specimens of **Ti3AlC2** are prepared with specific dimensions (e.g., 3 mm x 4 mm x 40 mm).
 - The specimen is placed on two support pins in a three-point or four-point bending fixture. Four-point bending is generally preferred as it subjects a larger volume of the material to the maximum stress.
 - A load is applied to the specimen at a constant crosshead speed until fracture occurs.
 - The fracture load is recorded, and the flexural strength (Modulus of Rupture) is calculated based on the specimen geometry, span length, and fracture load.

3. Compressive Strength Testing:

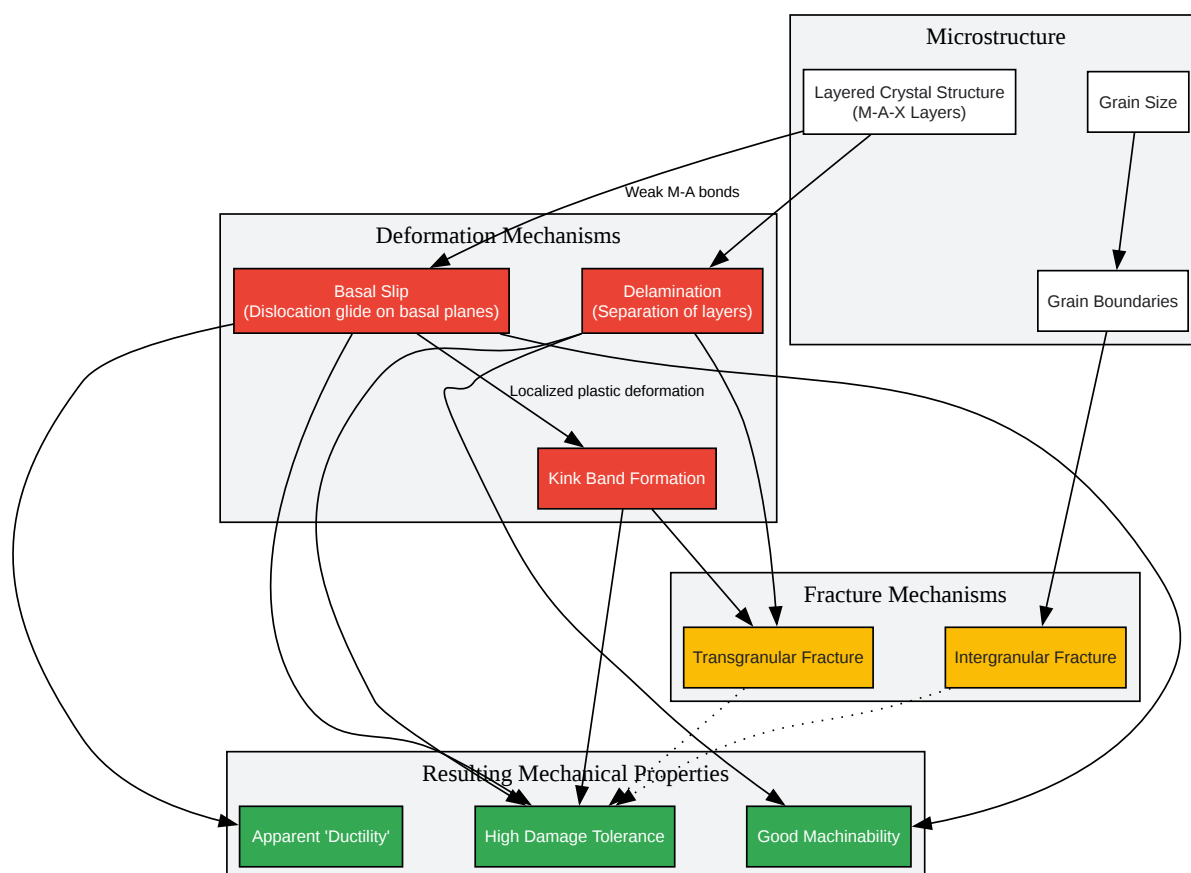
- Standard: ASTM C1424 - Standard Test Method for Monotonic Compressive Strength of Advanced Ceramics at Ambient Temperature.
- Procedure:
 - Cylindrical or rectangular specimens of **Ti3AlC2** are prepared with precisely machined, parallel loading surfaces.
 - The specimen is placed between two hardened platens in a compression testing machine.
 - A compressive load is applied at a constant rate until the specimen fails.
 - The maximum load sustained by the specimen is recorded, and the compressive strength is calculated by dividing the maximum load by the original cross-sectional area of the specimen.

4. Fracture Toughness Testing:

- Method: Single-Edge V-Notched Beam (SEVNB) method is a commonly used and reliable technique.
- Procedure:
 - A rectangular bar specimen, similar to that used for flexural strength testing, is prepared.
 - A straight-through notch is machined into the tensile surface of the specimen.
 - A sharp V-notch is then introduced at the root of the machined notch, often by polishing with a razor blade and diamond paste.
 - The notched specimen is subjected to a three-point or four-point bending test until fracture.
 - The fracture load, specimen dimensions, and notch depth are used to calculate the mode I fracture toughness (K_{IC}).

Deformation and Fracture Mechanisms

The unique mechanical behavior of **Ti₃AlC₂** is a direct consequence of its layered crystal structure and the interplay of different deformation and fracture mechanisms at the microstructural level.



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Caption: Relationship between microstructure, deformation/fracture mechanisms, and mechanical properties of Ti_3AlC_2 .

Deformation Mechanisms

- **Basal Slip:** The primary deformation mechanism in **Ti₃AlC₂** is the slip of dislocations on the basal planes of the hexagonal crystal structure. The metallic 'A' layers (Aluminum) provide planes of weak bonding, facilitating this slip and contributing to the material's ability to deform plastically.
- **Delamination:** The layered structure can also lead to delamination, where individual grains separate along the basal planes. This process absorbs significant energy and is a key contributor to the high damage tolerance of **Ti₃AlC₂**.
- **Kink Band Formation:** Under compressive stress, localized bands of intense plastic deformation, known as kink bands, can form. These bands accommodate large strains and contribute to the material's ability to deform without catastrophic failure.

Fracture Mechanisms

- **Transgranular Fracture:** Fracture often occurs across the grains, frequently involving the delamination and breaking of the laminated grains. This tortuous crack path contributes to the material's fracture toughness.
- **Intergranular Fracture:** Fracture can also occur along the grain boundaries, particularly in materials with weaker grain boundary cohesion. The prevalence of intergranular versus transgranular fracture depends on factors such as grain size and the presence of impurities.

Influence of Microstructure

- **Grain Size:** The grain size of **Ti₃AlC₂** has a significant impact on its mechanical properties. Finer grain sizes generally lead to higher strength and hardness, following a Hall-Petch-like relationship. The grain size also influences the dominant fracture mechanism.
- **Purity and Porosity:** The presence of secondary phases (e.g., TiC, Al₂O₃) and porosity can significantly degrade the mechanical properties of **Ti₃AlC₂**. High-purity, fully dense materials exhibit the best performance.

Conclusion

Ti₃AlC₂ MAX phase possesses a unique and highly desirable set of mechanical properties that bridge the gap between ceramics and metals. Its high stiffness and strength, combined with

excellent damage tolerance and machinability, make it a promising candidate for a wide range of applications, from high-temperature structural components to wear-resistant coatings. A thorough understanding of its mechanical behavior, facilitated by standardized testing protocols, is essential for its successful implementation in advanced engineering systems. The continued research into the synthesis-microstructure-property relationships will undoubtedly unlock the full potential of this remarkable material.

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